

In-Depth Technical Guide: Amberlite™ SR1L Na Total Exchange Capacity

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Amberlite SR1L NA

Cat. No.: B1592796

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This technical guide provides a comprehensive overview of the total exchange capacity and other core properties of Amberlite™ SR1L Na, a strong acid cation exchange resin. Designed for researchers, scientists, and drug development professionals, this document details the resin's specifications, an experimental protocol for capacity determination, and a visual representation of its application in a typical water softening process.

Core Properties and Quantitative Data

Amberlite™ SR1L Na is a gel-type, sulfonated polystyrene strong acid cation exchange resin. Its primary application is in water softening, where it demonstrates excellent physical, chemical, and thermal stability, favorable ion exchange kinetics, and a high exchange capacity.^[1] The quantitative specifications of Amberlite™ SR1L Na are summarized in the tables below, compiled from manufacturer data sheets.^{[1][2]}

Table 1: Physical and Chemical Properties

Property	Value
Matrix	Gel, Styrene-divinylbenzene copolymer
Functional Group	Sulfonic Acid
Physical Form	Amber, translucent spherical beads
Ionic Form as Shipped	Na+
Total Exchange Capacity	≥ 1.9 eq/L
Water Retention Capacity	41 - 49%
Shipping Weight	808 g/L

Table 2: Particle Size Distribution

Particle Size	Specification
Particle Diameter	600 - 800 µm
< 300 µm	≤ 2.0%
> 1180 µm	≤ 2.0%

Experimental Protocol: Determination of Total Exchange Capacity

The total exchange capacity of a cation exchange resin is a measure of the total number of exchangeable hydrogen ions.[3] The following is a detailed methodology for determining the total exchange capacity of Amberlite™ SR1L Na, adapted from standardized test methods such as ASTM D2187.[3][4][5]

Resin Pre-treatment (Conversion to Hydrogen Form)

- Objective: To ensure all exchange sites are in a known ionic form (H+) for accurate capacity measurement.[3]
- Procedure:

- A known volume of Amberlite™ SR1L Na resin is placed in a chromatography column.
- The resin is backwashed with deionized water to remove any fine particles and to classify the beads.
- A solution of a strong acid, typically 1 M Hydrochloric Acid (HCl), is passed through the resin bed. This is done to replace the sodium ions (Na⁺) on the resin with hydrogen ions (H⁺).
- The resin is then rinsed with deionized water until the effluent is neutral (pH ~7.0) to remove any excess acid.

Elution of Hydrogen Ions

- Objective: To replace the hydrogen ions on the resin with a known cation and collect the displaced hydrogen ions for titration.
- Procedure:
 - A solution of a neutral salt with a high concentration, such as 1 M Sodium Chloride (NaCl), is passed through the pre-treated resin bed.
 - The sodium ions (Na⁺) in the solution will exchange with the hydrogen ions (H⁺) on the resin. The reaction is as follows: $\text{Resin-H}^+ + \text{Na}^+ \rightarrow \text{Resin-Na}^+ + \text{H}^+$.
 - The entire effluent containing the displaced hydrogen ions is collected in a volumetric flask.

Titration of Eluted Hydrogen Ions

- Objective: To quantify the amount of hydrogen ions eluted from the resin, which is equivalent to the total exchange capacity.
- Procedure:
 - An aliquot of the collected effluent is taken.
 - A few drops of a suitable indicator, such as phenolphthalein, are added to the aliquot.

- The solution is then titrated with a standardized solution of a strong base, typically 0.1 M Sodium Hydroxide (NaOH), until the endpoint is reached (a persistent pink color in the case of phenolphthalein).
- The volume of NaOH used is recorded.

Calculation of Total Exchange Capacity

- Objective: To calculate the total exchange capacity in equivalents per liter (eq/L) of resin.
- Formula: Total Exchange Capacity (eq/L) = $(V_{\text{NaOH}} \times C_{\text{NaOH}}) / V_{\text{resin}}$ Where:
 - V_{NaOH} = Volume of NaOH solution used for titration (in Liters)
 - C_{NaOH} = Concentration of the standardized NaOH solution (in eq/L)
 - V_{resin} = Volume of the resin sample used (in Liters)

Mandatory Visualization: Logical Workflow

The following diagram illustrates the logical workflow of a typical water softening process using Amberlite™ SR1L Na, including the service and regeneration cycles.

Caption: Water Softening and Regeneration Cycle.

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- To cite this document: BenchChem. [In-Depth Technical Guide: Amberlite™ SR1L Na Total Exchange Capacity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1592796#total-exchange-capacity-of-amberlite-sr1l-na]

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